

In-Depth Technical Guide: Synthesis of 4-(1H-Pyrazol-3-yl)benzotrile

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Compound of Interest

Compound Name: 4-(1H-pyrazol-3-yl)benzotrile

CAS No.: 474706-35-9

Cat. No.: B1272209

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Introduction

4-(1H-Pyrazol-3-yl)benzotrile is a pivotal scaffold in medicinal chemistry and materials science. Its structural motif, featuring a pyrazole ring linked to a benzotrile group, is a key pharmacophore in numerous biologically active compounds, including kinase inhibitors for cancer therapy and antagonists for various receptors. The nitrile group offers a versatile handle for further chemical modifications, making this compound a valuable intermediate in the synthesis of more complex molecules. This guide provides a comprehensive overview of the primary synthetic strategies for **4-(1H-pyrazol-3-yl)benzotrile**, delving into the mechanistic underpinnings and practical considerations for each approach.

Key Synthetic Strategies

The synthesis of **4-(1H-pyrazol-3-yl)benzotrile** can be broadly categorized into two main approaches:

- Construction of the Pyrazole Ring onto a Pre-functionalized Benzene Ring: This is the most common strategy, typically involving the reaction of a hydrazine derivative with a 1,3-dicarbonyl compound or its synthetic equivalent bearing a 4-cyanophenyl group.

- **Functionalization of a Pre-formed Pyrazole Ring:** This approach involves introducing the 4-cyanophenyl group onto a pyrazole core, often through cross-coupling reactions.

This guide will focus on the most prevalent and efficient methods within these categories.

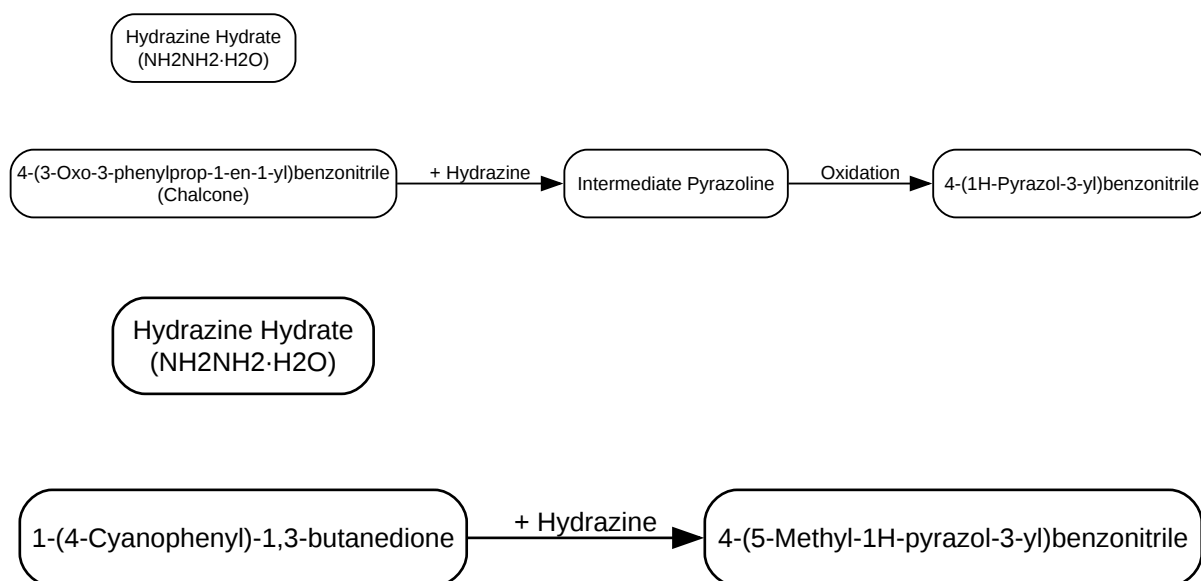
Strategy 1: Pyrazole Ring Formation

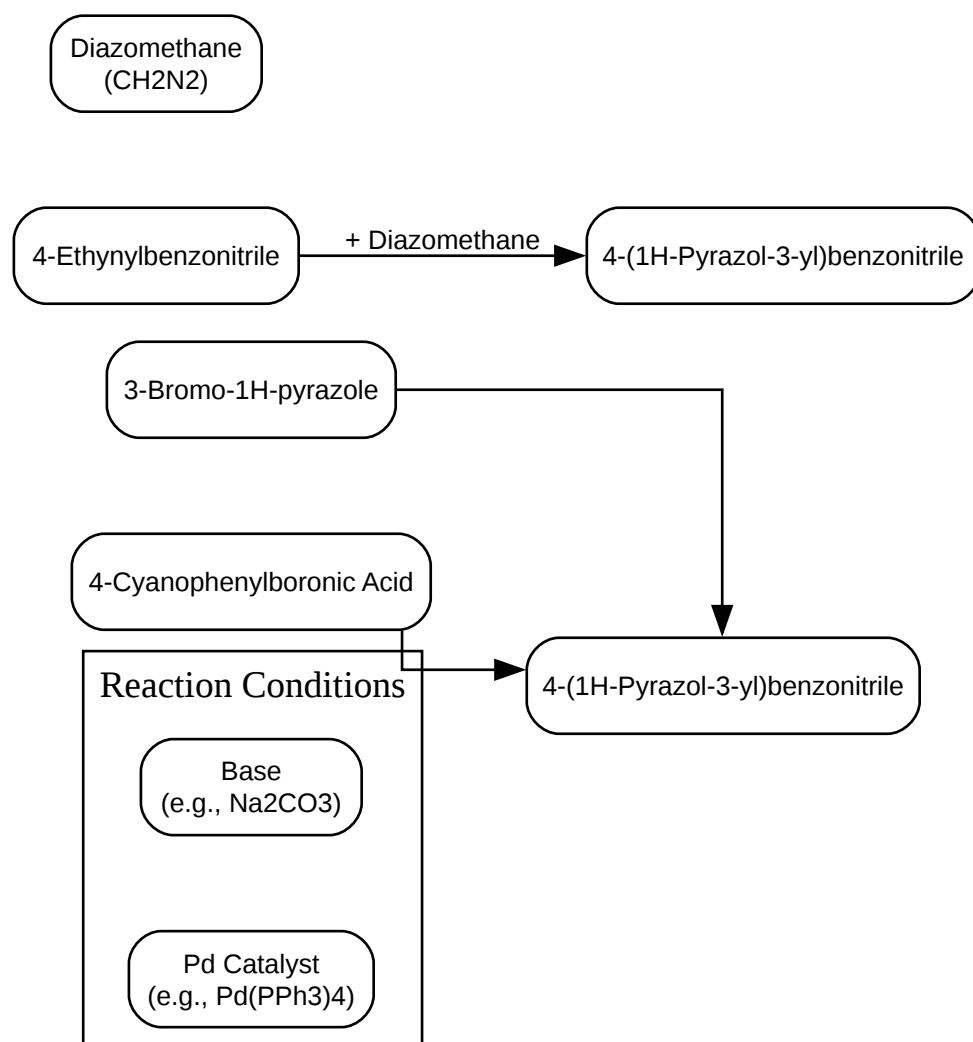
This strategy is often favored due to the ready availability of starting materials. The core principle is the [3+2] cycloaddition reaction to form the five-membered pyrazole ring.

Method A: From Chalcones

One of the most classic and reliable methods for pyrazole synthesis involves the cyclocondensation of a chalcone (an α,β -unsaturated ketone) with hydrazine.^{[1][2][3][4]}

Reaction Scheme:





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